

Introduction to DL-Valine-1-¹³C: A Precise Tracer for Biological Systems

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: DL-Valine-1-¹³C

CAS No.: 152840-81-8

Cat. No.: B124551

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DL-Valine-1-¹³C is a non-radioactive, stable isotope-labeled form of the essential branched-chain amino acid (BCAA), valine.[1] In this molecule, the carbon atom at the carboxyl position (C1) is replaced with its heavier, stable isotope, carbon-13 (¹³C). This specific labeling results in a compound that is chemically identical to its naturally occurring counterpart but possesses a distinct mass.[2] This mass difference allows it to be unambiguously distinguished and tracked by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

The significance of DL-Valine-1-¹³C lies in its utility as a tracer in a multitude of biological investigations. Unlike radioactive isotopes, stable isotopes are safe and do not decay, making them ideal for in vivo studies in humans and animals.[3] This compound is an invaluable tool for elucidating metabolic pathways, quantifying protein synthesis and turnover, and supporting pharmacokinetic studies in drug development.[3][4]

Chemical Structure and Physicochemical Properties

The foundational characteristics of DL-Valine-1-¹³C are critical for its application. The molecule is a racemic mixture, containing both D- and L-enantiomers of valine, with the ¹³C label specifically at the carboxyl carbon.

Chemical Structure:

- Linear Formula: $(\text{CH}_3)_2\text{CHCH}(\text{NH}_2)^{13}\text{CO}_2\text{H}$
- SMILES String: CC(C)C(N)=O
- InChI Key: KZSNJWFQEVHDMF-HOSYLAQJSA-N

Table 1: Physicochemical Properties of DL-Valine-1-¹³C

Property	Value	Source(s)
CAS Number	152840-81-8	[5][6]
Molecular Formula	$\text{C}_4^{13}\text{CH}_{11}\text{NO}_2$	[5][6]
Molecular Weight	118.14 g/mol	[5][7]
Monoisotopic Mass	118.082333429 Da	[5]
Isotopic Purity	≥ 99 atom % ¹³ C	
Appearance	White to off-white solid	[8]
Melting Point	295-300 °C (sublimes)	[5][9]
Topological Polar Surface Area	63.3 Å ²	[5]
Complexity	90.4	[5]

Analytical Characterization: Ensuring Identity and Purity

The validation of DL-Valine-1-¹³C identity, isotopic enrichment, and chemical purity is paramount for the integrity of experimental data. The two primary analytical techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR is the definitive method to confirm the precise location of the isotopic label. The ¹³C nucleus has a nuclear spin of ½, making it NMR-active. In DL-Valine-1-¹³C, the signal

corresponding to the carboxyl carbon will be significantly enhanced and readily identifiable. The chemical shift for the carboxyl carbon in valine typically appears around 175 ppm in D₂O.[1]

Protocol: NMR Sample Preparation and Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of DL-Valine-1-¹³C and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., Deuterium Oxide - D₂O).
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** Place the NMR tube into the spectrometer's probe.
- **Data Acquisition:** Acquire a standard one-dimensional ¹³C NMR spectrum. A proton-decoupled experiment is typically used to simplify the spectrum and improve the signal-to-noise ratio.
- **Analysis:** Verify the presence of a strong signal at the expected chemical shift for the carboxyl carbon (~175 ppm), confirming the position of the ¹³C label.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and isotopic enrichment of the labeled compound. The introduction of a single ¹³C atom results in a mass shift of +1 Da compared to the unlabeled valine. Techniques like Gas Chromatography-MS (GC-MS) or Liquid Chromatography-MS (LC-MS) are employed for this analysis, often as part of a broader quality control assessment.

Protocol: LC-MS Analysis for Mass Verification

- **Standard Preparation:** Prepare a stock solution of DL-Valine-1-¹³C (e.g., 1 mg/mL) in an appropriate solvent like LC-MS grade water or methanol. Create a dilute working solution (e.g., 1 µg/mL).
- **Chromatography:**
 - **Column:** Use a suitable reverse-phase column (e.g., C18).

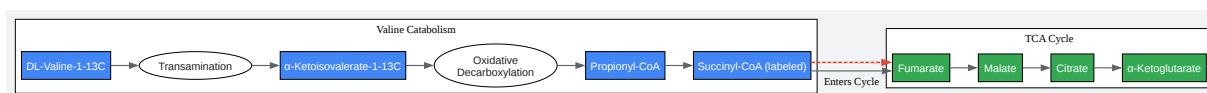
- Mobile Phase: Employ a gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Injection: Inject 1-5 μL of the working solution.
- Mass Spectrometry:
 - Ionization: Use Electrospray Ionization (ESI) in positive ion mode.
 - Analysis: Perform a full scan analysis to detect the protonated molecular ion $[\text{M}+\text{H}]^+$. For DL-Valine-1- ^{13}C , this should be observed at m/z 119.08. Unlabeled valine would appear at m/z 118.08.
- Data Interpretation: Confirm the presence of the expected mass peak and assess the isotopic purity by comparing the relative intensities of the labeled and unlabeled ion signals.

Core Applications in Scientific Research

The unique properties of DL-Valine-1- ^{13}C make it a versatile tool in various research domains.

Metabolic Tracing and Flux Analysis

Stable isotope tracers are fundamental to metabolic flux analysis, which quantifies the rates of metabolic reactions within a biological system.[2][4] When cells or organisms are supplied with DL-Valine-1- ^{13}C , the ^{13}C label can be traced as it is incorporated into downstream metabolites. Valine catabolism ultimately yields propionyl-CoA, which is converted to succinyl-CoA and enters the Tricarboxylic Acid (TCA) cycle.[10] By using MS to analyze the mass isotopomer distribution of TCA cycle intermediates, researchers can map the metabolic fate of valine's carbon backbone and quantify its contribution to central carbon metabolism.[11]



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Caption: Metabolic fate of the ^{13}C label from DL-Valine-1- ^{13}C entering the TCA cycle.

Protein Synthesis and Turnover

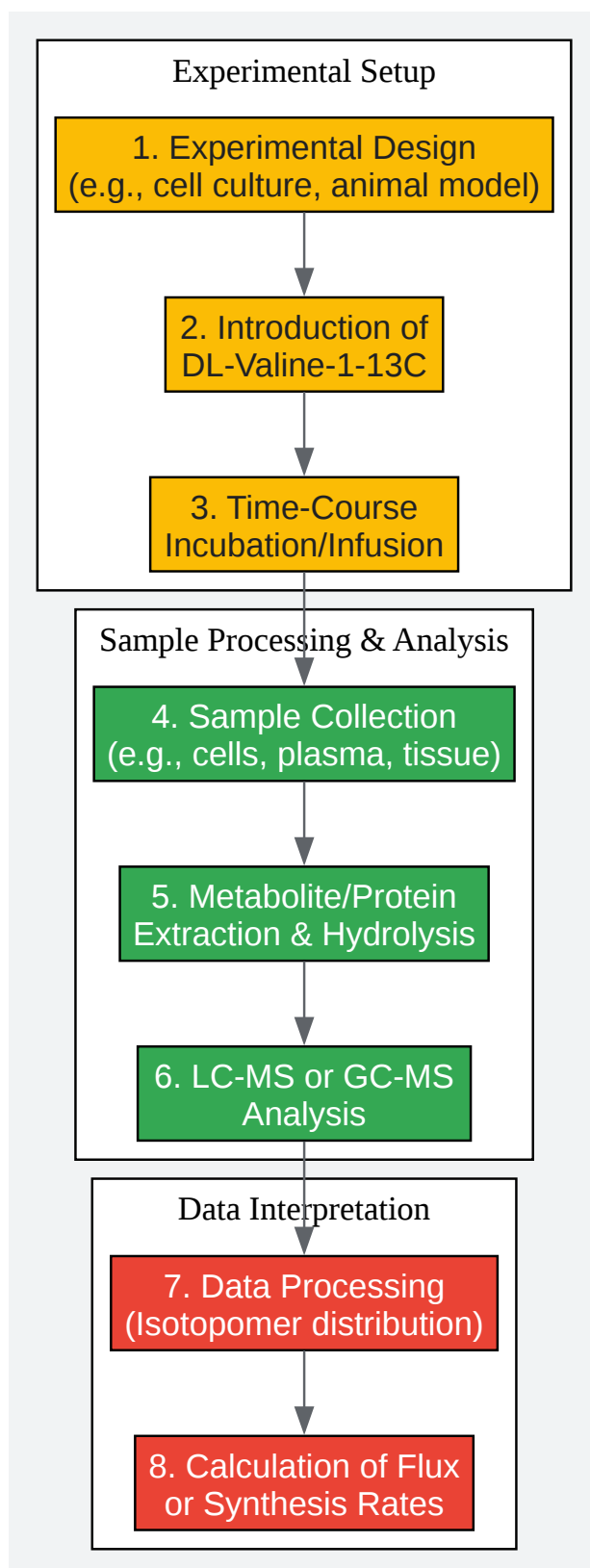
Measuring the rate of protein synthesis is crucial for understanding cellular growth, muscle metabolism, and various disease states.[3] By introducing DL-Valine-1- ^{13}C into a system (in vivo or in cell culture), the labeled amino acid is incorporated into newly synthesized proteins.[12] After a set period, proteins can be isolated, hydrolyzed back into their constituent amino acids, and analyzed by GC-MS or LC-MS. The ratio of labeled to unlabeled valine provides a direct measure of the fractional synthetic rate of the protein pool.[12]

Applications in Drug Development

In pharmaceutical research, stable isotope-labeled compounds serve multiple purposes.[3][4] [13] DL-Valine-1- ^{13}C can be used as an internal standard for the highly accurate quantification of endogenous valine in biological matrices like plasma or tissue.[13][14] Its physical and chemical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during sample extraction, chromatography, and ionization, thus correcting for experimental variability.[14] This approach, known as stable isotope dilution analysis, is the gold standard for quantitative mass spectrometry.[14][15]

General Experimental Workflow

The application of DL-Valine-1- ^{13}C in a research setting typically follows a structured workflow, from experimental design to data interpretation.



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Caption: A generalized workflow for a metabolic tracer study using DL-Valine-1-¹³C.

Safety, Handling, and Storage

DL-Valine-1-¹³C is a non-radioactive and generally non-hazardous compound. However, standard laboratory safety practices should always be followed.

- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses and gloves.
- Storage: Store at room temperature, protected from light and moisture, to ensure long-term stability.[\[16\]](#)[\[17\]](#)
- Toxicity: It is classified as a combustible solid but is not considered a hazardous substance for transport.[\[5\]](#)

Conclusion

DL-Valine-1-¹³C is a powerful and versatile research tool. Its stability, safety, and the precision with which it can be tracked using modern analytical instrumentation make it indispensable for detailed investigations into metabolism, protein dynamics, and drug disposition. By providing a clear window into complex biological processes at the molecular level, it enables scientists and researchers to advance our understanding of health and disease.

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